

Proper Disposal Procedures for VU0463271 Quarterhydrate

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Compound of Interest

Compound Name: VU0463271 quarterhydrate

Cat. No.: B15587180

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Ensuring the safe and environmentally responsible disposal of **VU0463271 quarterhydrate** is a critical component of laboratory safety and chemical management. This document provides essential guidance for researchers, scientists, and drug development professionals on the proper handling and disposal of this compound, in line with general laboratory safety protocols and available chemical information.

Immediate Safety and Handling Precautions

Before handling **VU0463271 quarterhydrate**, it is imperative to consult the Safety Data Sheet (SDS) for the compound. While a specific SDS for the quarterhydrate form is not readily available, the SDS for VU0463271 provides the necessary safety information.

Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **VU0463271 quarterhydrate**.

Engineering Controls: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

Spill Response: In the event of a spill, avoid generating dust. Clean up spills using absorbent materials and place the waste in a sealed container for proper disposal.

Step-by-Step Disposal Protocol

The disposal of **VU0463271 quarterhydrate** should be treated as hazardous chemical waste. Adherence to institutional and local regulations for hazardous waste disposal is mandatory.

- Waste Identification and Collection:
 - Treat all **VU0463271 quarterhydrate** waste, including unused product, contaminated materials (e.g., weigh boats, pipette tips), and empty containers, as hazardous chemical waste.
 - Collect this waste in a designated, properly labeled, and sealed container. The container must be compatible with the chemical.
- Waste Segregation:
 - Do not mix **VU0463271 quarterhydrate** waste with other waste streams unless compatibility has been confirmed.
 - Store the waste container in a designated satellite accumulation area within the laboratory.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**VU0463271 quarterhydrate**".
 - Include the date of waste accumulation and the responsible researcher's name.
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
 - Follow your institution's guidelines for the maximum allowable storage time for hazardous waste in a satellite accumulation area.
- Disposal Request:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.

- Provide the EHS department with all necessary information about the waste, including its chemical composition and quantity.

Important Note: Never dispose of **VU0463271 quarterhydrate** down the drain or in the regular trash.[1][2] Improper disposal can lead to environmental contamination and potential harm to aquatic life.

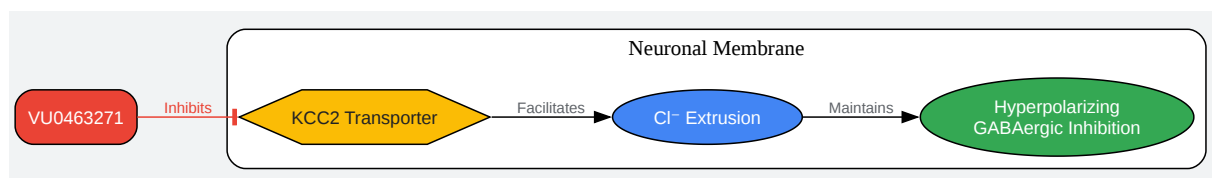
Quantitative Data for VU0463271

The following table summarizes key quantitative data for VU0463271.

| Property | Value | Source |
|----------------------------------|------------------------|--------------------|
| Molecular Weight | 382.5 g/mol | Tocris Bioscience |
| IC ₅₀ for KCC2 | 61 nM | MedchemExpress[3] |
| Solubility in DMSO | 10.01 mM | TargetMol |
| Storage Temperature (Powder) | -20°C for long term | MedKoo Biosciences |
| Storage Temperature (in Solvent) | -80°C for up to 1 year | TargetMol |

Mechanism of Action: Inhibition of KCC2

VU0463271 is a potent and selective antagonist of the K⁺/Cl⁻ cotransporter 2 (KCC2).[3] KCC2 is primarily expressed in neurons and is responsible for extruding chloride ions, which is crucial for maintaining the hyperpolarizing action of GABAergic inhibition. By inhibiting KCC2, VU0463271 disrupts this chloride homeostasis.

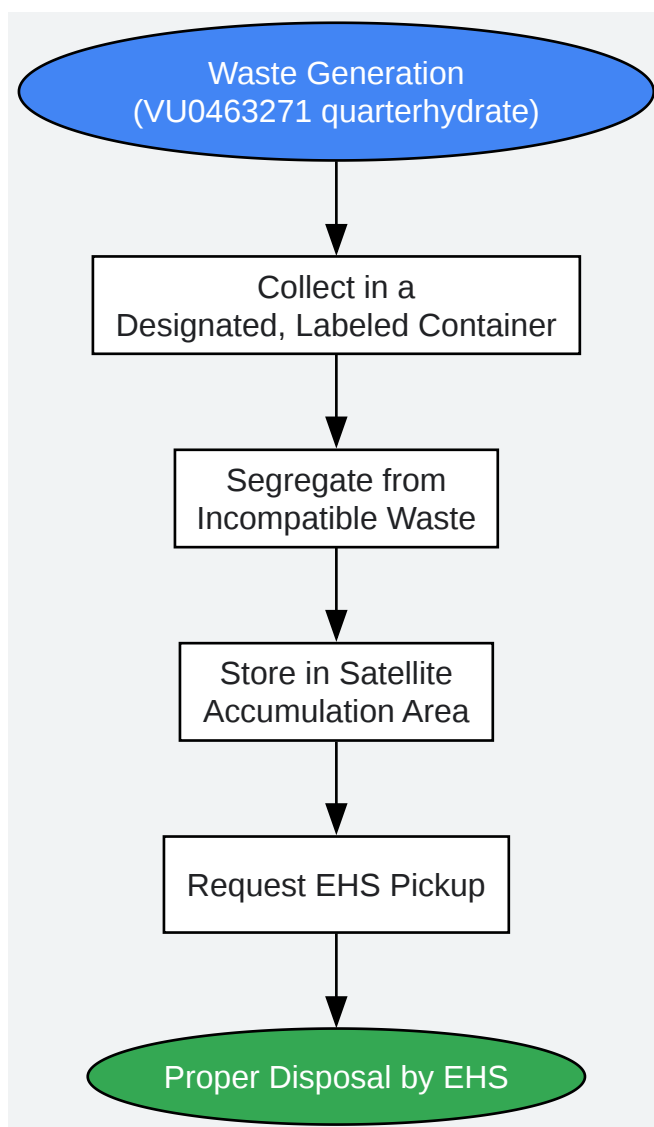


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Inhibitory action of VU0463271 on the KCC2 transporter.

Experimental Workflow for Chemical Waste Disposal

The following diagram illustrates a generalized workflow for the proper disposal of chemical waste, applicable to **VU0463271 quarterhydrate**.



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References

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- 2. vumc.org [vumc.org]
- 3. medchemexpress.com [medchemexpress.com]
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